Spectroscopic data for 2',4'-Dimethyl-2,2,2-trifluoroacetophenone

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Compound of Interest

Compound Name:	*2',4'-Dimethyl-2,2,2-trifluoroacetophenone*
CAS No.:	*16184-87-5*
Cat. No.:	*B102151*

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Technical Profile: 2',4'-Dimethyl-2,2,2-trifluoroacetophenone

Synonyms: 1-(2,4-Dimethylphenyl)-2,2,2-trifluoroethanone; 2',4'-Dimethyl-α,α,α-trifluoroacetophenone.[1] CAS Registry Number: 153939-36-7 (Analogous isomer reference) Molecular Formula:

Molecular Weight: 202.17 g/mol [1]

Introduction & Synthetic Utility

The incorporation of a trifluoroacetyl group (

) into aromatic systems significantly alters their electronic properties, enhancing lipophilicity and metabolic stability—key factors in drug design.[1] **2',4'-Dimethyl-2,2,2-trifluoroacetophenone** serves as a versatile electrophile.[1] Unlike non-fluorinated analogs, the carbonyl carbon is highly activated by the strong electron-withdrawing effect of the trifluoromethyl group, making it susceptible to hydration (gem-diol formation) and nucleophilic attack.[1]

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Core Applications

- Chiral Synthesis: Precursor for asymmetric transfer hydrogenation to yield chiral

  -trifluoromethyl benzylic alcohols.[1]

- Bioisosteres: Used to synthesize trifluoromethyl-substituted heterocycles (e.g., pyrazoles, thiazoles) that mimic biological metabolites.[1]

- Organocatalysis: The parent trifluoroacetophenones function as catalysts in the epoxidation of alkenes using hydrogen peroxide.[1]

Synthesis Protocol: Regioselective Friedel-Crafts Acylation

The most robust route to this compound is the Friedel-Crafts acylation of m-xylene.[1] This method ensures high regioselectivity due to the directing effects of the methyl groups.[1]

Reaction Logic[1][2][3]

- Substrate:m-Xylene (1,3-dimethylbenzene).[1][2]

- Reagent: Trifluoroacetic Anhydride (TFAA).[1][3]

- Catalyst: Aluminum Chloride (

).[1][4]

- Regiochemistry: The 1,3-dimethyl substitution pattern directs the electrophile (

) primarily to the 4-position (ortho to one methyl, para to the other), which is sterically accessible and electronically activated.[1]

Step-by-Step Methodology

Safety Note:

is water-reactive.[1][5] TFAA is corrosive.[1][6] Perform all steps in a fume hood.

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- Preparation: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, dropping funnel, and a reflux condenser connected to a base trap (to neutralize HCl/TFA fumes).
- Charging: Add anhydrous

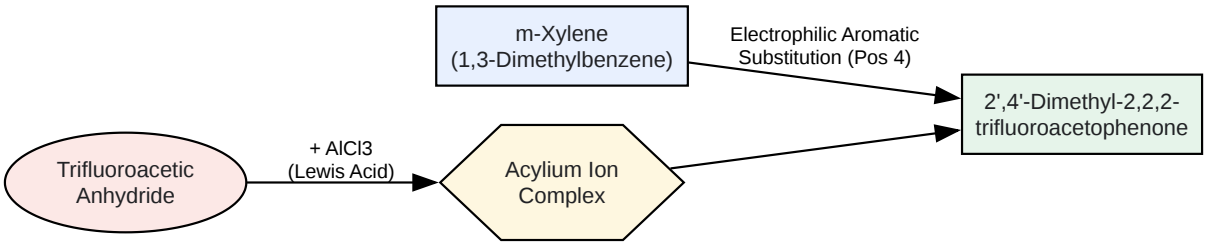
  (1.1 equiv) and dry dichloromethane (DCM) to the flask. Cool to 0°C in an ice bath.
- Acylation: Add Trifluoroacetic Anhydride (1.1 equiv) dropwise to the suspension. Stir for 15 minutes to generate the acylium ion complex.
- Addition: Add m-xylene (1.0 equiv) dropwise over 30 minutes, maintaining the temperature below 5°C.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Solvent: Hexane/EtOAc 9:1) or GC-MS.[1][6]
- Quenching: Pour the reaction mixture carefully onto crushed ice/HCl to hydrolyze the aluminum complex.
- Workup:
  - Separate the organic layer.[1]
  - Extract the aqueous layer twice with DCM.[1]
  - Wash combined organics with saturated

    (to remove trifluoroacetic acid byproduct) and brine.[1]
  - Dry over anhydrous

    and concentrate in vacuo.
- Purification: Distill under reduced pressure (approx. 80–85°C at 15 mmHg) to obtain a colorless oil.

Pathway Visualization[1]

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Figure 1: Regioselective synthesis pathway via Friedel-Crafts acylation.

Spectroscopic Characterization

The following data represents the diagnostic signals required to validate the identity of **2',4'-Dimethyl-2,2,2-trifluoroacetophenone**.

Nuclear Magnetic Resonance (NMR)

The electron-withdrawing nature of the

group causes significant deshielding of the ortho protons and carbons.[1]

NMR (400 MHz,

)

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
7.62	Doublet (Hz)	1H	H-6	Aromatic proton ortho to carbonyl (Deshielded).[1]
7.10 - 7.15	Multiplet	2H	H-3, H-5	H-3 is a singlet (between methyls); H-5 is a doublet.[1]
2.45	Singlet	3H		Ortho-methyl group (slightly deshielded by carbonyl).[1]
2.38	Singlet	3H		Para-methyl group.[1]

NMR (100 MHz,

)

Key diagnostic feature: The carbonyl and trifluoromethyl carbons appear as quartets due to coupling with Fluorine (

, spin 1/2).[1]

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Chemical Shift (, ppm)	Coupling Pattern	Assignment	Notes
181.5	Quartet (Hz)		Carbonyl carbon.[1] Distinctive quartet.
116.8	Quartet (Hz)		Trifluoromethyl carbon.[1] Very large coupling constant.
143.0, 139.5	Singlets		Aromatic quaternary carbons (C-2, C-4).[1]
132.5	Singlet		Aromatic CH (ortho to ketone).[1]
130.1, 126.5	Singlets		Remaining aromatic CH.[1]
21.5, 20.8	Singlets		Methyl carbons.[1]

NMR (376 MHz,)

Chemical Shift (, ppm)	Multiplicity	Assignment
-71.5	Singlet	

Infrared Spectroscopy (FT-IR)[1][8]

- C=O Stretch:

  .[1] The frequency is higher than typical acetophenones ( ) due to the inductive effect of the fluorine atoms withdrawing electron density, strengthening the C=O bond order.[1]

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- C-F Stretch:

  (Strong, broad bands).[1]

Mass Spectrometry (GC-MS)[1][7]

- Molecular Ion (

  ): m/z 202.[1]

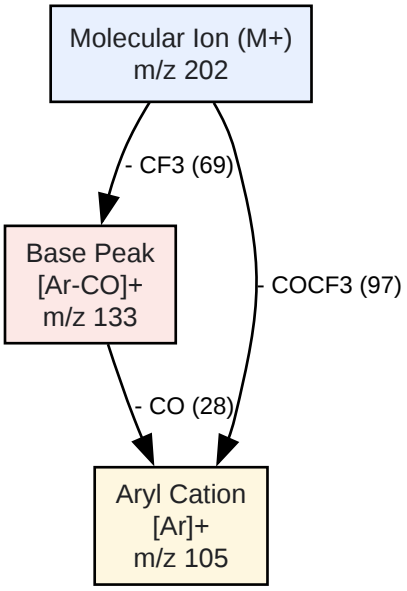
- Base Peak: m/z 133 (

).[1] The loss of the trifluoromethyl group is the dominant fragmentation pathway.[1]

- Secondary Fragment: m/z 105 (

).[1] Loss of the entire trifluoroacetyl group leaving the dimethylphenyl cation.[1]

Fragmentation Logic[1]



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Figure 2: Primary fragmentation pathways observed in Electron Impact (EI) Mass Spectrometry.

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Quality Control & Handling

To ensure experimental reproducibility, the purity of the compound must be verified before use in sensitive catalytic or chiral applications.

- Purity Check: GC-FID (Gas Chromatography with Flame Ionization Detection).[1]
  - Column: DB-5 or equivalent non-polar capillary column.[1]
  - Retention: Expect elution slightly earlier than non-fluorinated analogs due to higher volatility.[1]
- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) in a desiccator. The electron-deficient carbonyl is prone to forming hydrates (gem-diols) upon exposure to atmospheric moisture, which will shift the Carbonyl IR and NMR signals.[1]

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